

3-Amino-2-methylbenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-Amino-2-methylbenzoic acid

Cat. No.: B181732

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An In-depth Technical Guide to **3-Amino-2-methylbenzoic Acid**

Introduction

3-Amino-2-methylbenzoic acid, also known by its synonyms 3-Amino-o-toluiic acid and 2-methyl-3-aminobenzoic acid, is an aromatic amino acid of significant interest in the fields of organic synthesis and medicinal chemistry.^{[1][2][3]} Its molecular architecture, featuring a carboxylic acid, an amino group, and a methyl group on a benzene ring, provides a unique platform for chemical functionalization.^{[3][4]} This dual functionality makes it a versatile building block and a critical intermediate in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).^{[1][4]} This guide offers a comprehensive technical overview of its properties, synthesis, applications, and safe handling protocols, designed for researchers and professionals in drug development and chemical synthesis.

Part 1: Core Molecular and Physicochemical Profile

The utility of any chemical intermediate begins with a thorough understanding of its fundamental properties. These identifiers and characteristics are crucial for experimental design, reaction optimization, and ensuring purity.

Molecular Identifiers and Properties

A consistent set of identifiers is essential for accurately sourcing and documenting this compound in a research or manufacturing setting.

| Identifier | Value | Source(s) |
|-------------------|--|---|
| Molecular Formula | C ₈ H ₉ NO ₂ | [1] [5] |
| Molecular Weight | 151.16 g/mol | [1] [2] [5] [6] |
| CAS Number | 52130-17-3 | [5] [6] [7] |
| InChI Key | BYHMLZGICSEKIY- UHFFFAOYSA-N | [8] |
| Appearance | White to off-white or pale reddish-yellow crystalline powder | [1] [2] |

Physicochemical Characteristics

The physical properties of **3-Amino-2-methylbenzoic acid** dictate its behavior in various solvents and thermal conditions, which is critical for developing purification and reaction protocols.

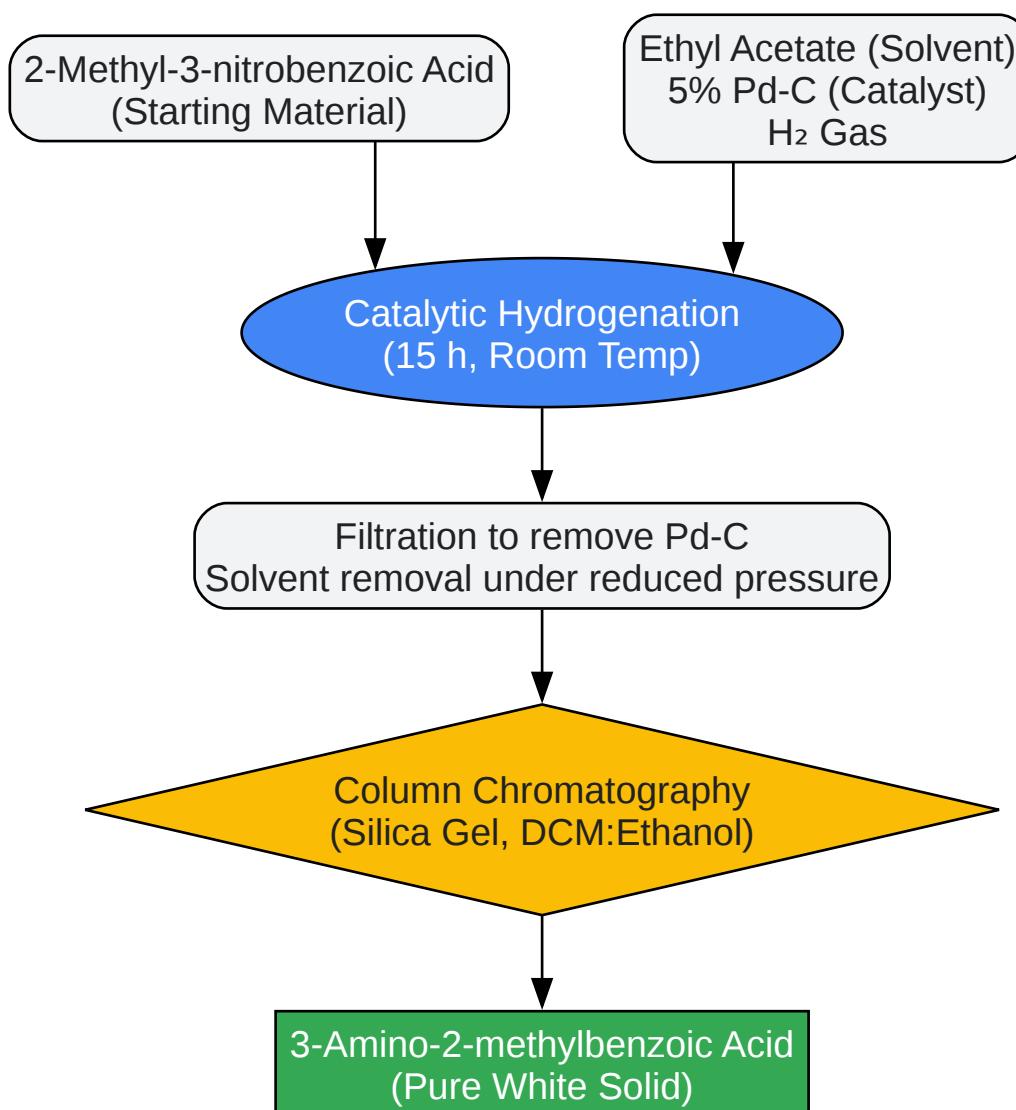
| Property | Value | Source(s) |
|---------------|--|---|
| Melting Point | 178-181 °C (lit.) | [1] [5] [7] |
| Boiling Point | 347.3 ± 30.0 °C at 760 mmHg | [2] |
| Density | ~1.3 ± 0.1 g/cm ³ | [2] |
| Solubility | Solubility increases with temperature in various solvents. It is more soluble in alcohols and esters than in water and acetonitrile. [9] | |

Part 2: Synthesis and Characterization

The reliable synthesis and rigorous characterization of **3-Amino-2-methylbenzoic acid** are paramount for its application in sensitive fields like drug development. The most prevalent synthetic route involves the reduction of its nitro precursor.

Common Synthesis Pathway: Catalytic Hydrogenation

The conversion of 2-methyl-3-nitrobenzoic acid to **3-Amino-2-methylbenzoic acid** is efficiently achieved through catalytic hydrogenation. This method is favored for its high yield and clean conversion. The choice of a Palladium on Carbon (Pd-C) catalyst is strategic; palladium is highly effective at activating molecular hydrogen, facilitating the reduction of the nitro group without affecting the carboxylic acid or the aromatic ring.[5][7]



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Caption: Workflow for the synthesis of **3-Amino-2-methylbenzoic acid**.

Experimental Protocol: Synthesis

This protocol is a self-validating system, where successful execution yields a product whose purity can be confirmed by the characterization methods outlined in the next section.

Objective: To synthesize **3-Amino-2-methylbenzoic acid** from 2-methyl-3-nitrobenzoic acid.

Materials:

- 2-methyl-3-nitrobenzoic acid (2 g, 12.12 mmol)[\[5\]](#)
- 5% Palladium on Carbon (Pd-C) catalyst (0.10 g)[\[5\]](#)
- Ethyl acetate
- Hydrogen gas (balloon pressure)
- Silica gel (60-120 mesh)
- Dichloromethane (DCM)
- Ethanol

Procedure:

- Reaction Setup: Dissolve 2-methyl-3-nitrobenzoic acid in ethyl acetate within a two-necked round-bottomed flask.[\[5\]](#)
- Catalyst Addition: Carefully add the 5% Pd-C catalyst to the solution.[\[5\]](#)
- Hydrogenation: Seal the flask and introduce a hydrogen atmosphere (e.g., via a hydrogen-filled balloon).[\[5\]](#)
- Reaction: Stir the mixture vigorously for 15 hours at room temperature.[\[5\]](#) The progress can be monitored by Thin Layer Chromatography (TLC).
- Catalyst Removal: Upon reaction completion, filter the mixture through a pad of Celite to remove the Pd-C catalyst.

- Solvent Evaporation: Remove the ethyl acetate from the filtrate by distillation under reduced pressure to yield the crude product.[5][7]
- Purification: Purify the crude solid by column chromatography using a silica gel column and a solvent system of dichloromethane and ethanol (e.g., 99.5:0.5 v/v) as the eluent.[5][7]
- Final Product: Collect the pure fractions and evaporate the solvent to obtain **3-Amino-2-methylbenzoic acid** as a pure white solid. A typical yield is around 90%. [5]

Spectroscopic Validation

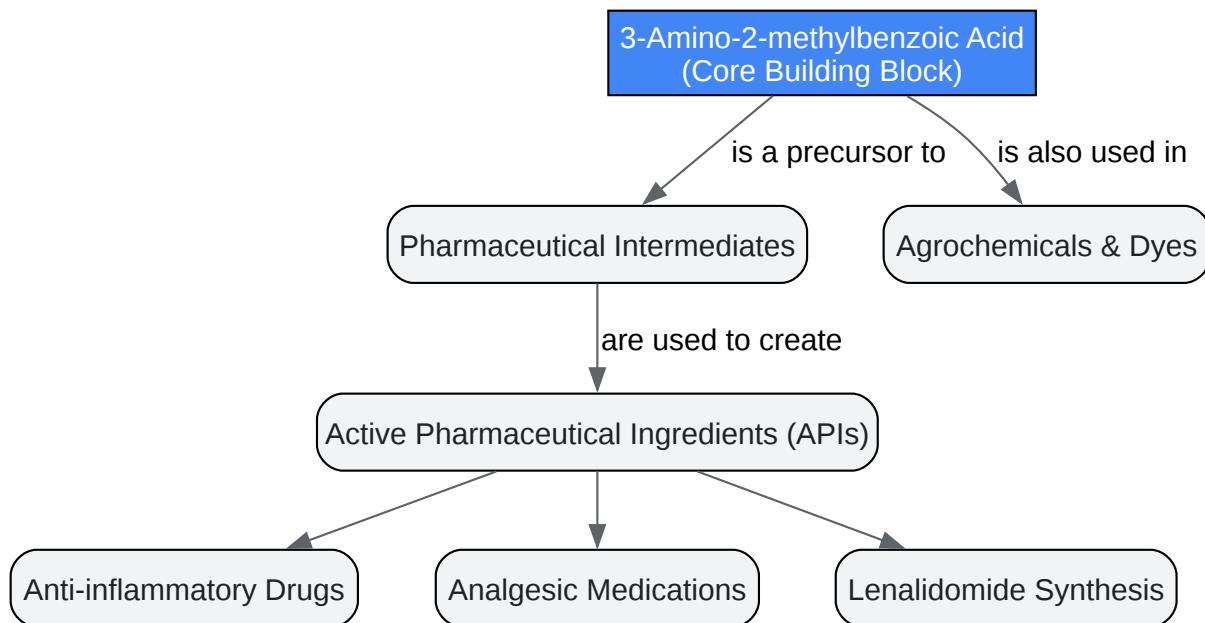
Confirming the identity and purity of the synthesized compound is a critical step.

- Infrared (IR) Spectroscopy: The IR spectrum provides definitive evidence of the functional groups. Key vibrational frequencies (ν) include a peak around 3244 cm^{-1} corresponding to the N-H stretch of the amine, a sharp peak at 1724 cm^{-1} for the C=O stretch of the carboxylic acid, and a signal at 1284 cm^{-1} for the C-N stretch of the aromatic amine.[5][7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectroscopy is used to confirm the proton environment of the molecule's structure.[8]
- Mass Spectrometry (MS): This technique confirms the molecular weight of the compound.[8][10]

Part 3: Applications in Drug Development and Organic Synthesis

3-Amino-2-methylbenzoic acid is not an end product but a vital starting point for more complex molecules. Its bifunctional nature allows for diverse synthetic transformations.[4]

The primary application lies in its role as a pharmaceutical intermediate.[4][11] It is a key building block in the synthesis of anti-inflammatory and analgesic medications.[1][4] The specific arrangement of the functional groups on the aromatic ring is crucial for achieving the desired molecular architecture and, consequently, the biological activity of the final drug product. Notably, it is a recognized intermediate in the synthesis of Lenalidomide, a powerful immunomodulatory drug used to treat certain cancers.[2] Beyond pharmaceuticals, it also finds use in creating agrochemicals and specialized dyes.[4]



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Caption: Role of **3-Amino-2-methylbenzoic acid** as a chemical precursor.

Part 4: Safety, Handling, and Storage

Proper handling of any chemical reagent is fundamental to laboratory safety.

Hazard Identification

This compound is classified with specific hazards that require attention during handling.

| Hazard Class | GHS Code | Description | Source(s) |
|------------------------|--------------------------|----------------------------------|---|
| Skin Irritation | H315 | Causes skin irritation | [12] [13] |
| Eye Irritation | H319 | Causes serious eye irritation | [12] [13] |
| Respiratory Irritation | H335 | May cause respiratory irritation | [13] |
| Pictogram | GHS07 (Exclamation Mark) | | |
| Signal Word | Warning | [12] | |

Safe Handling and Emergency Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to prevent dust dispersion.[\[12\]](#)[\[14\]](#) Eyewash stations and safety showers should be readily accessible.[\[14\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[14\]](#)[\[15\]](#)
 - Skin Protection: Wear appropriate protective gloves and a lab coat to prevent skin contact.[\[12\]](#)[\[14\]](#)
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator. Avoid breathing dust.[\[14\]](#)
- Handling Advice: Wash hands and any exposed skin thoroughly after handling.[\[12\]](#)[\[14\]](#) Avoid contact with skin, eyes, and clothing.[\[12\]](#)
- First Aid Measures:
 - If on Skin: Wash off with plenty of soap and water. If irritation occurs, seek medical attention.[\[12\]](#)[\[14\]](#)

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention. [\[14\]](#)
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. [\[12\]](#) [\[14\]](#)

Storage Recommendations

To maintain its integrity and ensure safety, store **3-Amino-2-methylbenzoic acid** in a cool, shaded, and well-ventilated area. [\[12\]](#) Keep the container tightly closed to prevent moisture absorption and contamination. [\[12\]](#) [\[14\]](#)

Conclusion

3-Amino-2-methylbenzoic acid is a cornerstone intermediate in modern organic and medicinal chemistry. Its well-defined physicochemical properties, straightforward synthesis, and versatile reactivity make it an invaluable tool for researchers and drug development professionals. A comprehensive understanding of its characteristics, coupled with stringent adherence to safety protocols, is essential for harnessing its full potential in the creation of novel pharmaceuticals and other advanced chemical products.

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